

An In-depth Technical Guide to Cesium Bicarbonate (CAS 15519-28-5)

Author: BenchChem Technical Support Team. Date: December 2025

Compound of Interest		
Compound Name:	Cesium bicarbonate	
Cat. No.:	B3423337	Get Quote

For Researchers, Scientists, and Drug Development Professionals

Introduction

Cesium bicarbonate (CsHCO₃), also known as cesium hydrogen carbonate, is an inorganic compound with the CAS number 15519-28-5. It is a white, crystalline solid that serves as a precursor in the synthesis of various cesium salts and finds application as a base in organic synthesis.[1][2][3] This technical guide provides a comprehensive overview of the known properties and synthetic methodologies related to cesium bicarbonate, with a focus on delivering actionable data and procedural insights for laboratory and development settings.

Physicochemical Properties

Cesium bicarbonate is characterized by its high solubility in water and its hygroscopic nature. [4] A summary of its key physicochemical properties is presented in the table below.



Property	Value	Reference(s)
CAS Number	15519-28-5	[2]
Molecular Formula	CHCsO₃	[2]
Molecular Weight	193.92 g/mol	[2]
Appearance	White crystalline powder or aggregates	[3][5]
Melting Point	175 °C	[4]
Solubility in Water	67.77 g/100 mL at 20 °C	[2]
Hygroscopicity	Hygroscopic	[4]

Crystallography and Spectroscopic Data Crystal Structure

Cesium bicarbonate crystallizes in a monoclinic system.[1] Its structure has been investigated using single-crystal X-ray diffraction, a fundamental technique for the precise determination of atomic arrangements within a crystal lattice.[1]

Spectroscopic Analysis

- Infrared (IR) and Raman Spectroscopy: Vibrational spectroscopy studies of aqueous solutions of alkali metal bicarbonates, including cesium bicarbonate, have been conducted.
 [6] Specific FTIR and Raman spectra for solid cesium bicarbonate are available in spectral databases.
- Nuclear Magnetic Resonance (NMR) Spectroscopy: While detailed standard spectra for cesium bicarbonate are not readily available in the literature, the chemical shift for ¹³C-labeled bicarbonate (H¹³CO₃⁻) is known to be in the range of 160.3-161.5 ppm in D₂O for the fast-exchanging HCO₃⁻/CO₃²⁻ species.[7][8]

Synthesis and Experimental Protocols



The primary synthetic route to **cesium bicarbonate** involves the carbonation of cesium carbonate or cesium hydroxide solutions.[1]

Synthesis from Cesium Carbonate

A common and straightforward method for the preparation of **cesium bicarbonate** is by bubbling carbon dioxide gas through a concentrated aqueous solution of cesium carbonate. The reaction proceeds as follows:

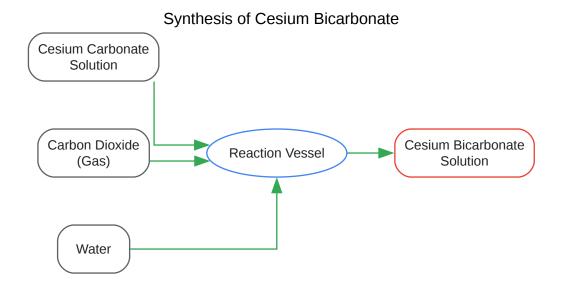
 $Cs_2CO_3 + CO_2 + H_2O \rightarrow 2CsHCO_3[2]$

Experimental Protocol:

- Prepare a concentrated solution of cesium carbonate (Cs2CO3) in deionized water.
- Bubble carbon dioxide (CO₂) gas through the solution at a steady rate with continuous stirring.
- Monitor the pH of the solution. The pH will decrease as the more alkaline carbonate is converted to the bicarbonate.
- Continue the carbonation until the pH indicates the complete conversion to cesium bicarbonate.
- The resulting cesium bicarbonate can be isolated by controlled precipitation or used directly in solution.

Diagram: Synthesis of Cesium Bicarbonate from Cesium Carbonate





Click to download full resolution via product page

Caption: Reaction scheme for the synthesis of cesium bicarbonate.

Synthesis from Cesium Hydroxide for 13C-Labeling

For isotopic labeling studies, ¹³C-labeled **cesium bicarbonate** can be synthesized from cesium hydroxide and ¹³C-labeled carbon dioxide.

Experimental Protocol (Adapted for ¹³C-Labeling):[7]

- Slowly add ¹³CO₂ gas to a solution of cesium hydroxide (CsOH) hydrate.
- The reaction should be performed in a closed system to ensure efficient utilization of the labeled carbon dioxide.
- The resulting ¹³C-labeled cesium bicarbonate (CsH¹³CO₃) can be dissolved in a suitable solvent system (e.g., water and glycerol) for further use in applications such as hyperpolarized ¹³C magnetic resonance spectroscopy.

Applications in Organic Synthesis

Cesium bicarbonate, like other cesium salts, can act as a base in various organic reactions. The "cesium effect," where cesium salts can uniquely promote certain reactions, is an area of

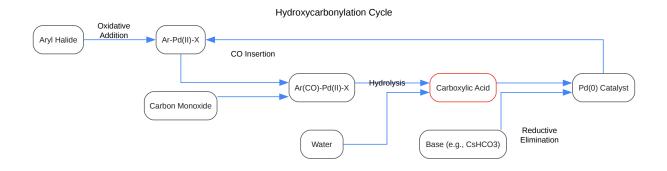


active research.[1] Its high solubility in polar solvents can be advantageous for achieving homogeneous reaction conditions.[1]

Palladium-Catalyzed Hydroxycarbonylation of Aryl Halides

Cesium salts are often employed as bases in palladium-catalyzed carbonylation reactions. While specific protocols detailing the use of **cesium bicarbonate** are not prevalent, the general principle involves the use of a base to facilitate the reaction. In the hydroxycarbonylation of aryl halides, a palladium catalyst, a carbon monoxide source, and a base are used to convert the aryl halide to the corresponding carboxylic acid.[9][10][11]

Diagram: Generalized Palladium-Catalyzed Hydroxycarbonylation



Click to download full resolution via product page

Caption: A simplified catalytic cycle for hydroxycarbonylation.

Nickel-Catalyzed Hydroarylation of Alkenes

Nickel-catalyzed hydroarylation reactions provide a means to form carbon-carbon bonds between an arene and an alkene.[12][13] The choice of base can be critical for the efficiency and selectivity of these reactions. While specific examples using **cesium bicarbonate** are not extensively documented, its properties as a base make it a candidate for such transformations.

Thermal Analysis



While specific thermogravimetric analysis (TGA) and differential scanning calorimetry (DSC) data for **cesium bicarbonate** are not widely published, the thermal decomposition of other alkali metal bicarbonates is well-documented.[14][15] Generally, upon heating, bicarbonates decompose to the corresponding carbonate, water, and carbon dioxide.

$$2CsHCO_3(s) \rightarrow Cs_2CO_3(s) + H_2O(g) + CO_2(g)$$

The decomposition temperature and the profile of mass loss observed in TGA, coupled with the endothermic or exothermic events detected by DSC, provide valuable information about the thermal stability of the compound. For sodium bicarbonate, decomposition starts around 140 °C.[15] Given that **cesium bicarbonate** has a reported melting point of 175 °C, its decomposition is expected to occur in this temperature range.

Safety and Handling

Cesium bicarbonate is classified as an eye irritant.[5][16] Standard laboratory safety precautions should be followed when handling this compound, including the use of personal protective equipment such as safety glasses and gloves. Due to its hygroscopic nature, it should be stored in a tightly sealed container in a cool, dry place.[4]

Conclusion

Cesium bicarbonate is a valuable inorganic compound with established physicochemical properties and synthetic routes. While detailed experimental data in some areas, such as thermal analysis and specific catalytic applications, are not extensively covered in publicly available literature, this guide provides a solid foundation of its core characteristics and methodologies. Further research into its specific applications in catalysis and materials science is warranted to fully explore the potential of this versatile cesium salt.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopiclabeling.

Email: info@benchchem.com or Request Quote Online.

References

Foundational & Exploratory





- 1. Cesium bicarbonate | 29703-01-3 | Benchchem [benchchem.com]
- 2. Caesium bicarbonate Wikipedia [en.wikipedia.org]
- 3. CAS 29703-01-3: Cesium bicarbonate | CymitQuimica [cymitquimica.com]
- 4. 29703-01-3 CAS MSDS (CESIUM BICARBONATE) Melting Point Boiling Point Density CAS Chemical Properties [chemicalbook.com]
- 5. Cesium bicarbonate | CHCsO3 | CID 2734983 PubChem [pubchem.ncbi.nlm.nih.gov]
- 6. cdnsciencepub.com [cdnsciencepub.com]
- 7. Hyperpolarized 13C-labeled bicarbonate (H13CO3-) for in vivo pH measurement with 13C magnetic resonance spectroscopy Molecular Imaging and Contrast Agent Database (MICAD) NCBI Bookshelf [ncbi.nlm.nih.gov]
- 8. researchgate.net [researchgate.net]
- 9. Palladium-Catalyzed Hydroxycarbonylation of (Hetero)aryl Halides for DNA-Encoded Chemical Library Synthesis PMC [pmc.ncbi.nlm.nih.gov]
- 10. Palladium-Catalyzed Hydroxycarbonylation of (Hetero)aryl Halides for DNA-Encoded Chemical Library Synthesis - PubMed [pubmed.ncbi.nlm.nih.gov]
- 11. researchgate.net [researchgate.net]
- 12. Nickel-catalyzed anti-Markovnikov hydroarylation of alkenes Chemical Science (RSC Publishing) [pubs.rsc.org]
- 13. Nickel-catalysed anti-Markovnikov hydroarylation of unactivated alkenes with unactivated arenes facilitated by non-covalent interactions PubMed [pubmed.ncbi.nlm.nih.gov]
- 14. kuscholarworks.ku.edu [kuscholarworks.ku.edu]
- 15. researchgate.net [researchgate.net]
- 16. Page loading... [wap.guidechem.com]
- To cite this document: BenchChem. [An In-depth Technical Guide to Cesium Bicarbonate (CAS 15519-28-5)]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b3423337#cesium-bicarbonate-cas-number-15519-28-5-properties]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide



accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry. Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com